

Part 1: Immediate Hazard Assessment & Core Directive

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Compound of Interest

Compound Name: 5-azido-1,3-dioxaindane

CAS No.: 155268-21-6

Cat. No.: B6232541

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Compound Identity:

- Name: **5-azido-1,3-dioxaindane** (5-azido-1,3-benzodioxole)
- Chemical Class: Aryl Azide^[1]
- Molecular Formula: C₇H₅N₃O₂
- Stability Index:
 - Note: While this meets the theoretical "safe" threshold (Ratio ≥ 3), aryl azides are energetic materials. They decompose violently releasing nitrogen gas () upon exposure to heat, shock, or high-intensity UV light.

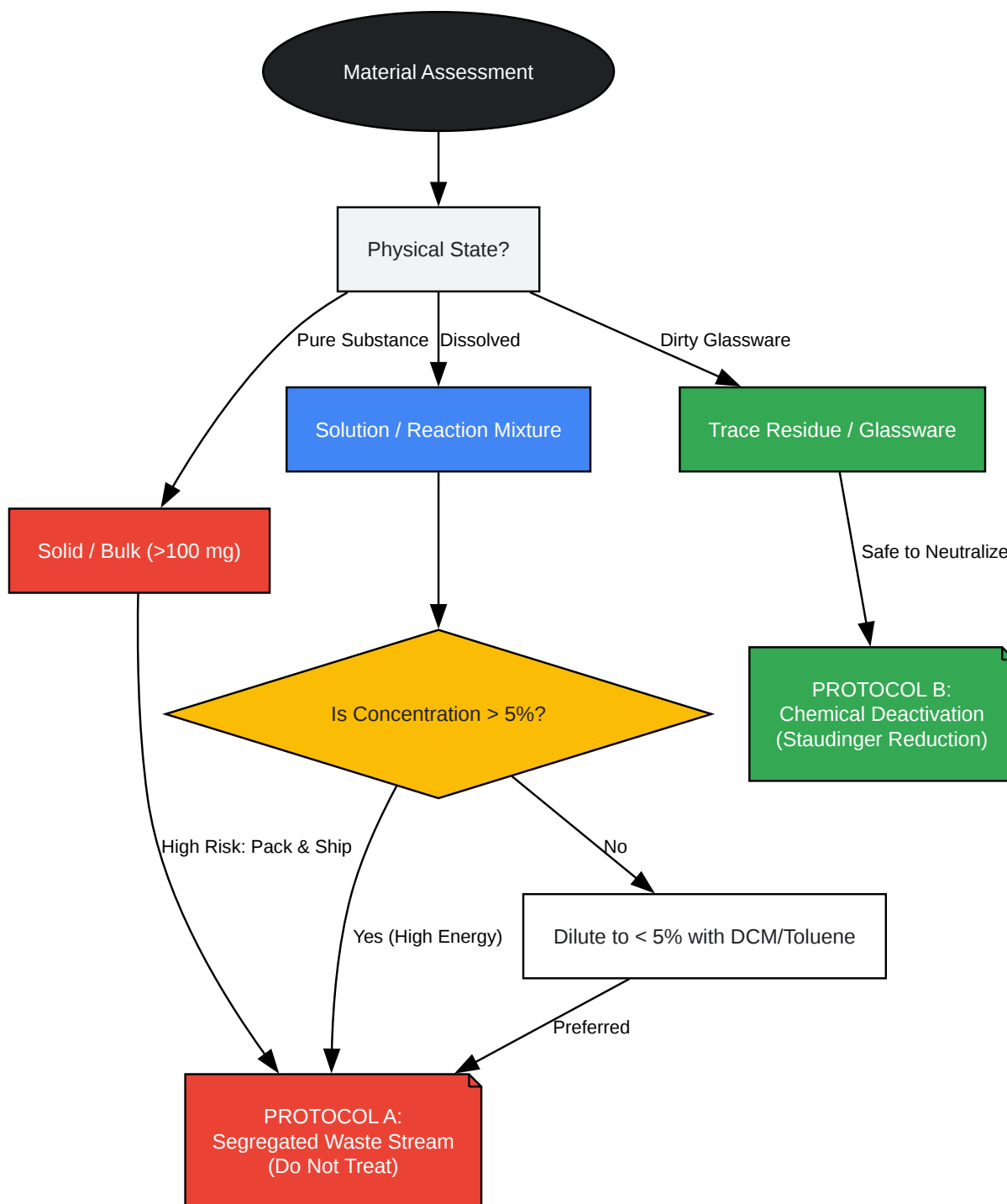
CORE DIRECTIVE: DO NOT TREAT AS STANDARD ORGANIC WASTE. Under no circumstances should this compound be concentrated to dryness if the temperature exceeds 40°C, nor should it be disposed of down the drain. The primary disposal method is Segregated

Hazardous Waste Pickup. In-lab chemical deactivation is reserved strictly for spills, glassware cleaning, and trace residues.

Part 2: Operational Disposal Logistics

Decision Matrix: Disposal vs. Deactivation

The following logic gate determines the correct procedure based on the physical state and quantity of the material.



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Figure 1: Decision matrix for determining whether to package for disposal or chemically deactivate.

Part 3: Detailed Protocols

Protocol A: Segregated Waste Packaging (Primary Method)

Use this for: Bulk solids, reaction mixtures, and stock solutions.

Causality: Professional waste contractors use high-temperature incineration with scrubbers to safely manage nitrogen release and toxic byproducts. In-lab destruction of bulk azides introduces unnecessary risk of thermal runaway.

- Container Selection: Use an amber glass bottle or a high-density polyethylene (HDPE) container.
 - Critical: Do not use metal containers or metal spatulas. Azides react with heavy metals (Cu, Pb) to form highly unstable metal azides.
- Stabilization:
 - If solid: Keep the solid dampened with a compatible solvent (e.g., Hexane or Toluene) if it is known to be dry/shock-sensitive.
 - If solution: Ensure the solvent is clearly labeled.
- Labeling:
 - Affix a hazardous waste label.^[2]
 - Explicit Warning: Write "ORGANIC AZIDE - POTENTIALLY EXPLOSIVE" and "DO NOT CONCENTRATE" on the tag.
- Storage: Store in a secondary containment bin away from acids, heat sources, and light until pickup.

Protocol B: Chemical Deactivation (Residues & Spills)

Use this for: Cleaning glassware, decontaminating spatulas, and neutralizing minor spills (<500 mg).

Mechanism (Staudinger Reduction): The safest method to deactivate organic azides in the lab is reduction to the corresponding amine using Triphenylphosphine (

).

This process releases nitrogen gas (

) in a controlled manner and eliminates the explosion hazard.

Reagents Table:

Reagent	Role	Quantity Guideline
Triphenylphosphine ()	Reducing Agent	1.5 - 2.0 equivalents per mole of azide
Dichloromethane (DCM)	Solvent	Sufficient to submerge glassware
Water	Hydrolysis Agent	Trace amount (added after)

Step-by-Step Procedure:

- Preparation: Perform all work in a fume hood. Remove all ignition sources.
- Soak: Place contaminated glassware or spill cleanup materials (wipes) into a beaker.
- Solvent Addition: Add DCM to cover the items.
- Reagent Addition: Slowly add solid Triphenylphosphine (). A mild exotherm and bubbling (gas) indicate the reaction is proceeding.
- Incubation: Allow to stand at room temperature for at least 3 hours (overnight is preferred for complete decontamination).
- Verification: Check for the disappearance of the azide peak ($\sim 2100\text{ cm}^{-1}$) via IR spectroscopy if verification is required.

- Final Disposal: The resulting solution contains the amine (5-amino-1,3-benzodioxole) and triphenylphosphine oxide. This mixture is no longer explosive but is still toxic. Dispose of as Standard Halogenated Organic Waste.

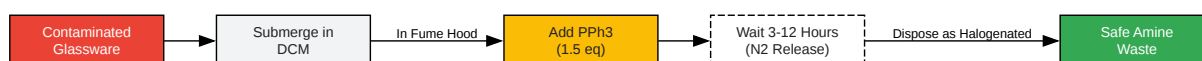
Part 4: Physical Properties & Compatibility Data

Understanding the physical limits of **5-azido-1,3-dioxaindane** is vital for safe storage and handling.

Solubility & Stability Table

Parameter	Characteristic	Operational Implication
Solubility	Soluble in DCM, Toluene, Ethyl Acetate.[3]	Use these solvents for dilution/cleaning. Avoid water for initial dissolution.
Thermal Stability	Decomposes > 100°C (Predicted).	NEVER heat solutions > 40°C. Do not distill to dryness.
Light Sensitivity	High (UV sensitive).	Store in amber vials or wrap in foil. Photolysis generates reactive nitrenes.[4]
Incompatibility	Acids: Forms Hydrazoic Acid (). Metals: Forms Metal Azides.	Keep away from rotary evaporator baths (often copper/brass parts) and acid waste streams.

Decontamination Workflow Diagram



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Figure 2: Workflow for decontaminating laboratory glassware containing azide residues.

References

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Sources

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- [3. benchchem.com \[benchchem.com\]](#)
- [4. Reactive & Efficient: Organic Azides as Cross-Linkers in Material Sciences - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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